

# safety and handling precautions for 5-Chloro-1,10-phenanthroline

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## Compound of Interest

Compound Name: 5-Chloro-1,10-phenanthroline

Cat. No.: B167300

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## An In-depth Technical Guide to the Safe Handling of 5-Chloro-1,10-phenanthroline

This guide provides comprehensive safety and handling information for **5-Chloro-1,10-phenanthroline**, intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of experimental work.

## Chemical Identification and Properties

**5-Chloro-1,10-phenanthroline** is a heterocyclic organic compound commonly used in the synthesis of metal complexes and as a building block for functional materials.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties

| Property          | Value                                              | Source    |
|-------------------|----------------------------------------------------|-----------|
| CAS Number        | 4199-89-7                                          | [1][3]    |
| Molecular Formula | C <sub>12</sub> H <sub>7</sub> ClN <sub>2</sub>    | [1][4][5] |
| Molecular Weight  | 214.65 g/mol                                       | [1][5]    |
| Appearance        | Crystalline solid, off-white to tan powder         | [1][4][5] |
| Melting Point     | 123-126 °C                                         | [1][4][6] |
| Boiling Point     | 397.4 °C (Predicted)                               | [1][4]    |
| Density           | 1.375 g/cm <sup>3</sup> (Predicted)                | [1][4]    |
| Solubility        | Soluble in organic solvents;<br>Insoluble in water | [1][3][4] |
| Stability         | Stable, but hygroscopic                            | [3]       |

## Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System (GHS).[5] The primary hazards are acute oral toxicity and the risk of serious eye damage.

Table 2: GHS Hazard Classification

| Classification                    | Category   | Hazard Statement                | Signal Word |
|-----------------------------------|------------|---------------------------------|-------------|
| Acute Toxicity, Oral              | Category 4 | H302: Harmful if swallowed      | Danger      |
| Serious Eye Damage/Eye Irritation | Category 1 | H318: Causes serious eye damage | Danger      |
| Source:[2][4][5][6]               |            |                                 |             |

## Personal Protective Equipment (PPE) and Engineering Controls

Proper protective measures are mandatory when handling **5-Chloro-1,10-phenanthroline**.

- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.<sup>[4]</sup> Ensure that eyewash stations and safety showers are readily accessible.<sup>[7]</sup>
- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[3]</sup>
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.<sup>[3]</sup><sup>[4]</sup>
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter (such as a type N95).<sup>[2]</sup><sup>[6]</sup>

## Safe Handling and Storage Protocol

Handling:

- Avoid contact with skin, eyes, and clothing.<sup>[3]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[4]</sup>
- Avoid the formation of dust and aerosols.<sup>[3]</sup><sup>[4]</sup>
- Wash hands and any exposed skin thoroughly after handling.<sup>[4]</sup><sup>[7]</sup>

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1]</sup><sup>[4]</sup>
- The compound is hygroscopic; protect from moisture and moist air.<sup>[3]</sup>
- Store away from incompatible materials, such as oxidizing agents.<sup>[3]</sup>

## First Aid Measures

In case of exposure, follow these procedures immediately.

Table 3: First Aid Procedures

| Exposure Route                                                                                 | Procedure                                                                                                                                                                                   |
|------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact                                                                                    | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3]<br>Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[3][4]  |
| Skin Contact                                                                                   | Wash off immediately with plenty of water for at least 15 minutes.[3] Remove contaminated clothing. If symptoms occur, get medical attention.                                               |
| Ingestion                                                                                      | If swallowed, get medical help.[4] Rinse mouth with water and afterwards drink plenty of water. [3] Do not induce vomiting.[7][8] Call a poison control center or doctor immediately.[7][8] |
| Inhalation                                                                                     | Remove to fresh air.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[9] Get medical attention if symptoms occur.[3]                               |
| Note: The toxicological properties have not been fully investigated. Treat symptomatically.[3] |                                                                                                                                                                                             |

## Accidental Release and Disposal

Spill Containment and Cleanup:

- Ensure adequate ventilation.[3]
- Wear the prescribed personal protective equipment (See Section 3).[3]
- Avoid dust formation.[3]

- Sweep up the spilled material and shovel it into a suitable, labeled container for disposal.[3]

#### Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[4]

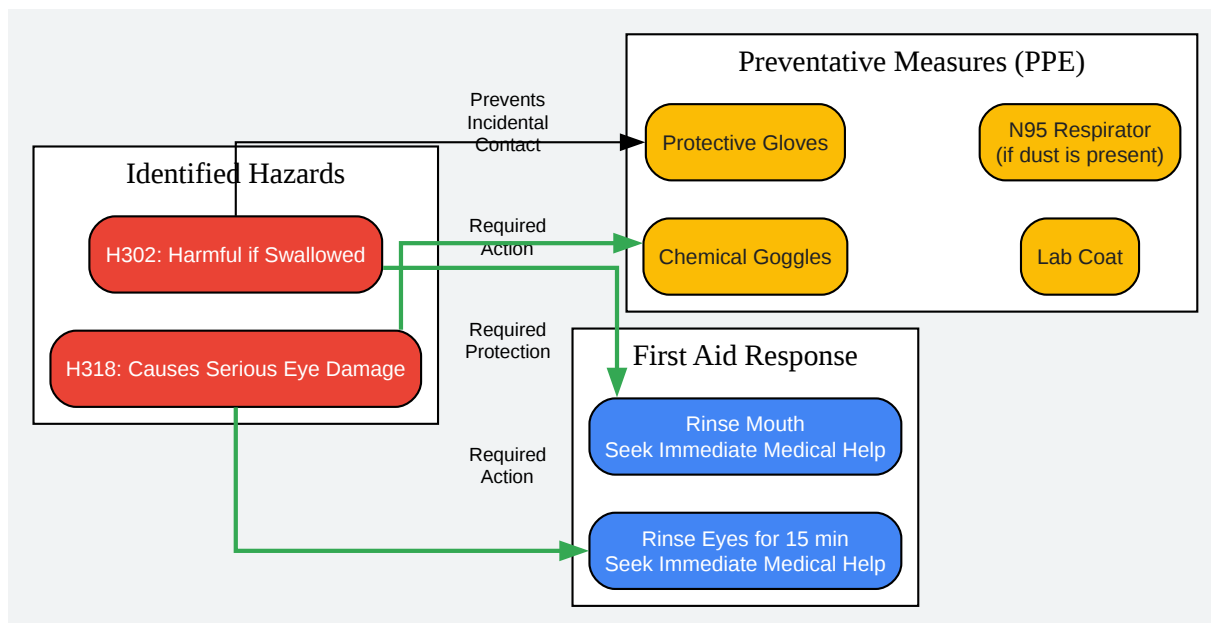
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry powder, or water spray.[3]
- Specific Hazards: Thermal decomposition can release irritating gases and vapors.[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Diagrams and Workflows

### Hazard Mitigation Logic

The following diagram illustrates the logical relationship between the primary hazards of **5-Chloro-1,10-phenanthroline** and the required mitigation and response actions.

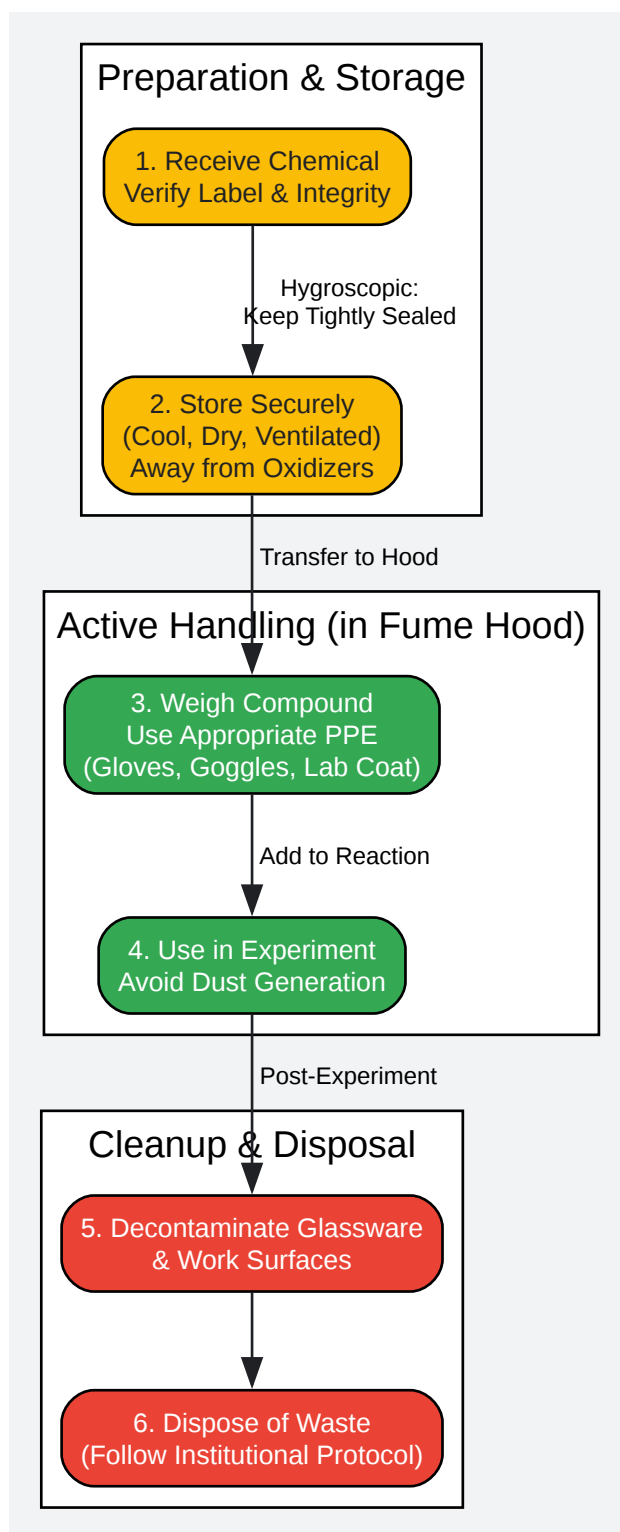


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Caption: Hazard and Mitigation Flowchart for **5-Chloro-1,10-phenanthroline**.

## Experimental Handling Workflow

This diagram outlines the standard operating procedure for safely handling **5-Chloro-1,10-phenanthroline** in a laboratory setting, from acquisition to disposal.



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Caption: Standard Laboratory Workflow for **5-Chloro-1,10-phenanthroline**.

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